

understanding the therapeutic potential of SYD5115

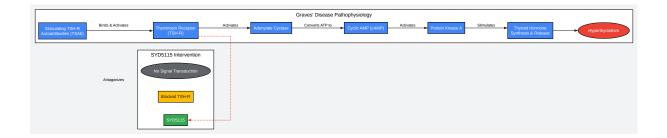
Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SYD5115	
Cat. No.:	B15605803	Get Quote

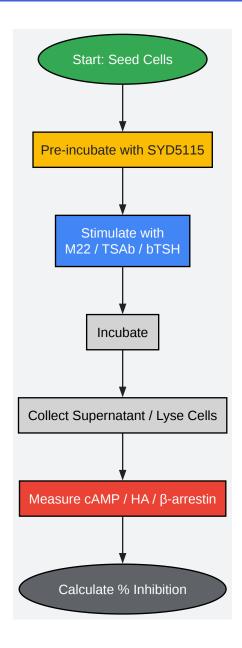
Mechanism of Action

Graves' disease is an autoimmune disorder characterized by the production of stimulating TSH-R autoantibodies (TSAbs), leading to hyperthyroidism.[1][2][3] **SYD5115** acts as an antagonist at the TSH-R, blocking the binding of TSH and TSAbs.[1][2][3] This inhibition of TSH-R activation effectively reduces the downstream signaling pathways that lead to excessive thyroid hormone production and the pathological changes seen in Graves' orbitopathy.[1][2][3]









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References

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- 3. Discovery of SYD5115, a novel orally active small molecule TSH-R antagonist PubMed [pubmed.ncbi.nlm.nih.gov]
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